

Engeletin historical research timeline discovery

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Engeletin

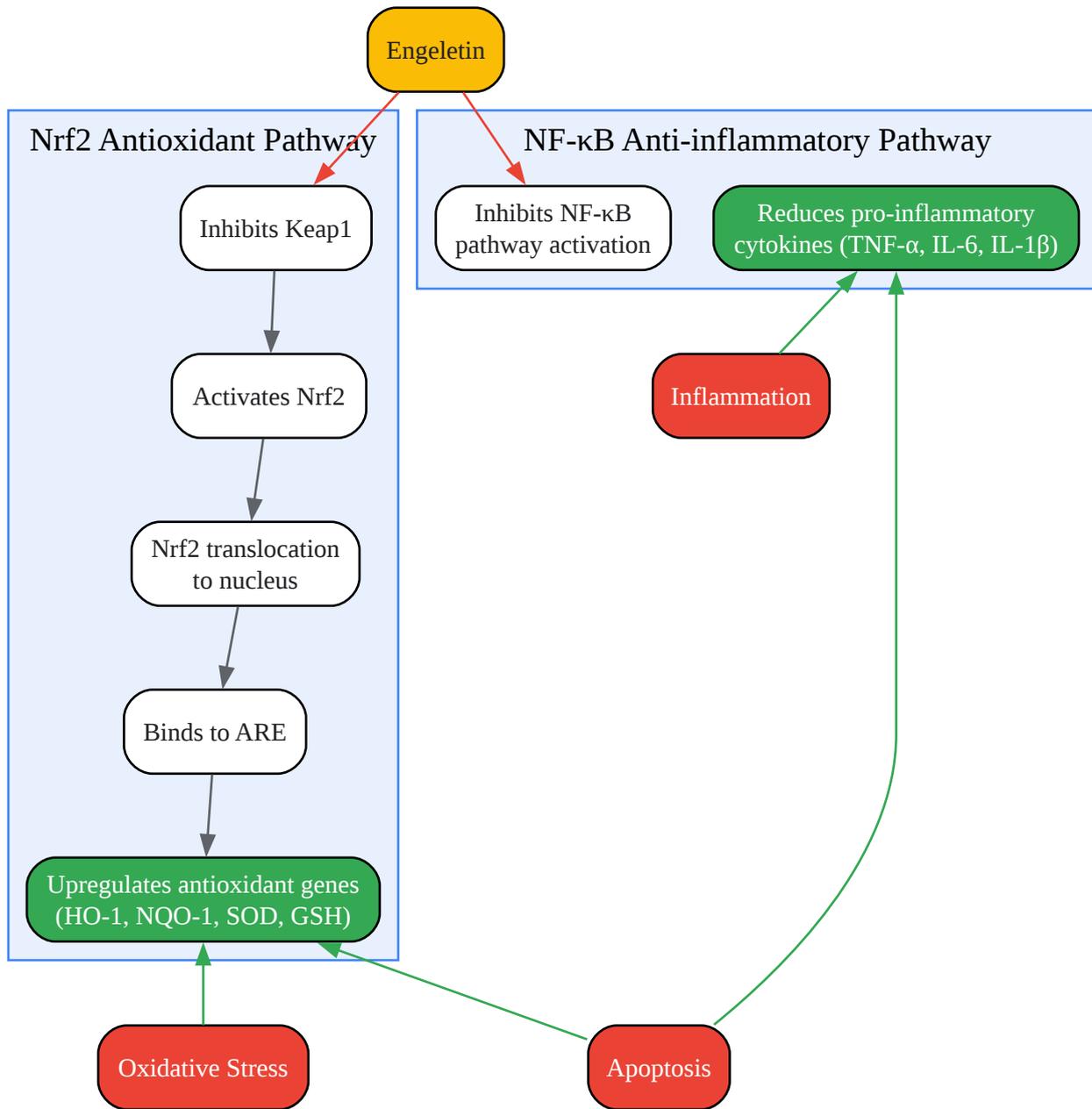
CAS No.: 572-31-6

Cat. No.: S527158

Get Quote

Detailed Pharmacological Mechanisms

Engeletin exerts its effects by simultaneously targeting multiple signaling pathways. The following diagram outlines the primary molecular mechanisms identified in recent studies.



[Click to download full resolution via product page](#)

The dual regulation of the Nrf2 and NF-κB pathways allows **engeletin** to effectively combat oxidative stress and inflammation, two core pathological processes in many diseases [1] [2] [3].

Key Experimental Findings and Protocols

The following table summarizes the core quantitative findings from pivotal studies on **engeletin**.

Disease Model	Experimental System	Key Findings	Mechanisms Implicated
Myocardial Ischemia Reperfusion Injury (MIRI) [1]	H9c2 cells (Hypoxia-Reoxygenation)	• Reversed HR-induced cell viability loss • ↓ ROS, MDA, IL-1β, IL-6, TNF-α • ↓ Apoptosis and intracellular ferrous iron	Dual activation of Nrf2 and inhibition of NF-κB pathways
Osteoarthritis [2] [4]	Rat chondrocytes (TNF-α induced)	• ↓ Apoptosis (↓Bax, ↓Caspase-3, ↑Bcl-2) • Scavenged intracellular ROS • Maintained mitochondrial membrane potential	Activation of Nrf2 pathway; Inhibition of NF-κB and MAPK pathways
Alzheimer's Disease Model [3]	BV-2 microglial cells (Aβ1-42 induced)	• ↓ ROS and MDA production • ↑ GSH-Px and SOD activities • ↓ NO, TNF-α, IL-1β, IL-6	Activation of Keap1/Nrf2 pathway
Insulin Resistance [5]	Human HepG2 liver cells	• Increased glucose consumption • ↑ ISR-1, ISR-2, and GLUT-2 expression • ↓ Oxidative stress and apoptosis (↓Cas-3, Cas-9)	Improved insulin signaling and antioxidant defense

Representative Experimental Protocol: In Vitro Model of MIRI

The methodology from the 2025 MIRI study provides a robust example of how to evaluate **engeletin's** efficacy in a controlled cell model [1].

- **1. Cell Culture and Hypoxia-Reoxygenation (HR) Induction:**
 - **Cell Line:** H9c2 cardiomyocytes.
 - **HR Model:** Cells are subjected to **2 hours of hypoxia** in a specialized chamber flushed with a gas mixture (5% CO₂, 9% N₂), followed by **4 hours of reoxygenation** under normal oxygen conditions (21% O₂).
- **2. Engeletin Treatment:**
 - **Engeletin** is administered to the cells **during the HR induction process** at specified concentrations (e.g., 5, 10, 20 μM).
- **3. Assessment of Cell Viability and Death:**
 - **Cell Counting Kit-8 (CCK-8) Assay:** 10 μL of CCK-8 solution is added to each well. After a 2-hour incubation, the absorbance at **450 nm** is measured with a spectrophotometer to determine cell viability.
- **4. Measurement of Oxidative Stress and Inflammation:**
 - **Reactive Oxygen Species (ROS):** Detected using the cell-permeable probe **DCFH-DA**.
 - **Lipid Peroxidation:** Measured by **Malondialdehyde (MDA)** levels.
 - **Antioxidant Enzymes: Superoxide Dismutase (SOD)** and **Glutathione (GSH)** levels are measured with corresponding kits.

- **Inflammatory Cytokines:** mRNA expression of **IL-1 β** , **IL-6**, and **TNF- α** is detected by **Reverse Transcription Polymerase Chain Reaction (RT-PCR)**.
- **5. Analysis of Apoptosis and Signaling Pathways:**
 - **Apoptosis:** Detected by **Annexin V-FITC/Propidium Iodide (PI)** staining and flow cytometry.
 - **Protein Expression:** Key proteins in the Nrf2 and NF- κ B pathways are analyzed by **Western Blotting**.

Current Research Gaps and Future Directions

Despite promising results, several challenges remain for the development of **engeletin** as a therapeutic agent [6] [7]:

- **Pharmacokinetic Limitations:** **Engeletin** has relatively **low bioavailability and a short half-life** (approximately 3.7 hours after oral administration in rats), which limits its clinical application [6].
- **Delivery Challenges:** Its **low aqueous solubility and poor permeability** across biological barriers, like the blood-brain barrier, hinder its effectiveness for neurological diseases [7].
- **Need for Clinical Data:** Current evidence is primarily from *in vitro* and animal studies. **Clinical trials in humans are necessary** to confirm its efficacy and safety [6].
- **Synthesis and Purity:** Reliance on plant extraction results in low yield and purity. **Efficient chemical synthesis methods** have not yet been established [6].

To address these gaps, researchers are exploring novel strategies, such as:

- **Nano-formulations:** Designing **Engeletin-loaded Nanostructured Lipid Carriers (NLCs)** for intranasal delivery could enhance brain targeting and overall bioavailability [7].
- **Compound Optimization:** Future studies should focus on modifying the **engeletin** structure to create optimized compounds with improved pharmacokinetic properties [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Inhibits Inflammation and Ferroptosis and Attenuates... Engeletin [pmc.ncbi.nlm.nih.gov]
2. Engeletin Protects Against TNF- α -Induced Apoptosis and ... [pmc.ncbi.nlm.nih.gov]

3. Attenuates A β 1–42-Induced Oxidative Stress and... Engeletin [link.springer.com]
4. Protects Against TNF- α -Induced Apoptosis and Reactive | JIR Engeletin [dovepress.com]
5. The Effects of Engeletin on Insulin Resistance Induced in ... [pmc.ncbi.nlm.nih.gov]
6. A Review on the Pharmacological Aspects of Engeletin ... [pmc.ncbi.nlm.nih.gov]
7. Theoretical design for covering Engeletin with ... [frontiersin.org]

To cite this document: Smolecule. [Engeletin historical research timeline discovery]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b527158#engeletin-historical-research-timeline-discovery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com